

Fibrinopeptide B human tfa solubility and reconstitution issues

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Compound of Interest

Compound Name: *Fibrinopeptide B, human tfa*

Cat. No.: *B15599512*

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Fibrinopeptide B Human TFA: Technical Support Center

This technical support center provides guidance on the solubility, reconstitution, and potential issues encountered when working with Fibrinopeptide B (FPB) human trifluoroacetate (TFA) salt.

Frequently Asked Questions (FAQs)

Q1: What is Fibrinopeptide B human TFA and what is its primary function?

A1: Fibrinopeptide B human TFA is the trifluoroacetate salt of human Fibrinopeptide B. FPB is a 14-amino acid peptide released from the N-terminus of the β -chains of fibrinogen by the action of the enzyme thrombin during blood coagulation.^{[1][2]} Its release is a critical step in the formation of a stable fibrin clot.^[3] In research, it is often used to study thrombosis, coagulation, and inflammatory responses.^[1] It has also been shown to possess chemotactic activity, attracting neutrophils and fibroblasts to sites of injury.^[1]

Q2: I am having trouble dissolving Fibrinopeptide B human TFA. What are the recommended solvents?

A2: Fibrinopeptide B human TFA can be challenging to dissolve. The recommended primary solvent is sterile, purified water.^{[1][4]} Some researchers also report using dilute acetic acid

(e.g., 1 mg/mL).[4] Due to its tendency to aggregate, vigorous mixing or sonication may be required to achieve complete dissolution.[1] It is advisable to start with a small amount of solvent and gradually add more while vortexing or sonicating.

Q3: My Fibrinopeptide B solution appears cloudy or has visible precipitates. What should I do?

A3: Cloudiness or precipitation is often indicative of peptide aggregation.[5] This can be influenced by factors such as concentration, pH, and temperature. To troubleshoot this, you can try the following:

- Sonication: A brief sonication in a water bath can help to break up aggregates.[1]
- Warming: Gentle warming (e.g., to 37°C) may aid in dissolution, but be cautious as prolonged exposure to heat can degrade the peptide.
- pH Adjustment: The solubility of peptides can be pH-dependent. Adjusting the pH of your solution might improve solubility.
- Lowering Concentration: Attempt to dissolve the peptide at a lower concentration.

Q4: What is the recommended storage condition for Fibrinopeptide B human TFA, both in lyophilized and reconstituted form?

A4:

- Lyophilized Powder: The lyophilized powder should be stored at -20°C or below.[6]
- Reconstituted Solution: For short-term storage, reconstituted solutions can be kept at 4°C for up to a few days.[7] For long-term storage, it is recommended to aliquot the solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.[7]

Q5: How stable is Fibrinopeptide B in solution?

A5: Fibrinopeptide B is unstable in plasma and urine at room temperature, showing significant degradation over time.[8] However, it is stable in an alkaline buffer (pH 8.5) at temperatures up

to 37°C.[8] The addition of protease inhibitors like EDTA and Aprotinin (Trasylol) can help to stabilize the peptide in biological samples.[8]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|-------------------------------|---|--|
| Low Solubility | Peptide aggregation, incorrect solvent. | Use sterile water or dilute acetic acid.[4] Employ sonication or gentle warming to aid dissolution.[1] Prepare a fresh solution. |
| Cloudy Solution/Precipitation | Peptide aggregation. | Sonicate the solution briefly.[1] Consider lowering the concentration. Ensure the pH of the solvent is appropriate. |
| Loss of Activity | Improper storage, multiple freeze-thaw cycles, degradation. | Aliquot reconstituted solutions for single use and store at -80°C.[7] Use protease inhibitors in biological assays. [8] Prepare fresh solutions for each experiment. |

Quantitative Data Summary

Solubility of Fibrinopeptide B Human TFA

| Solvent | Concentration | Method | Reference |
|--------------------------------------|----------------------|---------------------|-----------|
| Water (H ₂ O) | 1.25 mg/mL (0.75 mM) | Requires sonication | [1] |
| Water (H ₂ O) | 1 mg/mL | - | [4] |
| Acetic Acid | 1 mg/mL | - | [4] |
| 0.1% Formic Acid in 30% Acetonitrile | 0.1 mg in 1.2 mL | Vortexing | [7] |

Molecular Information

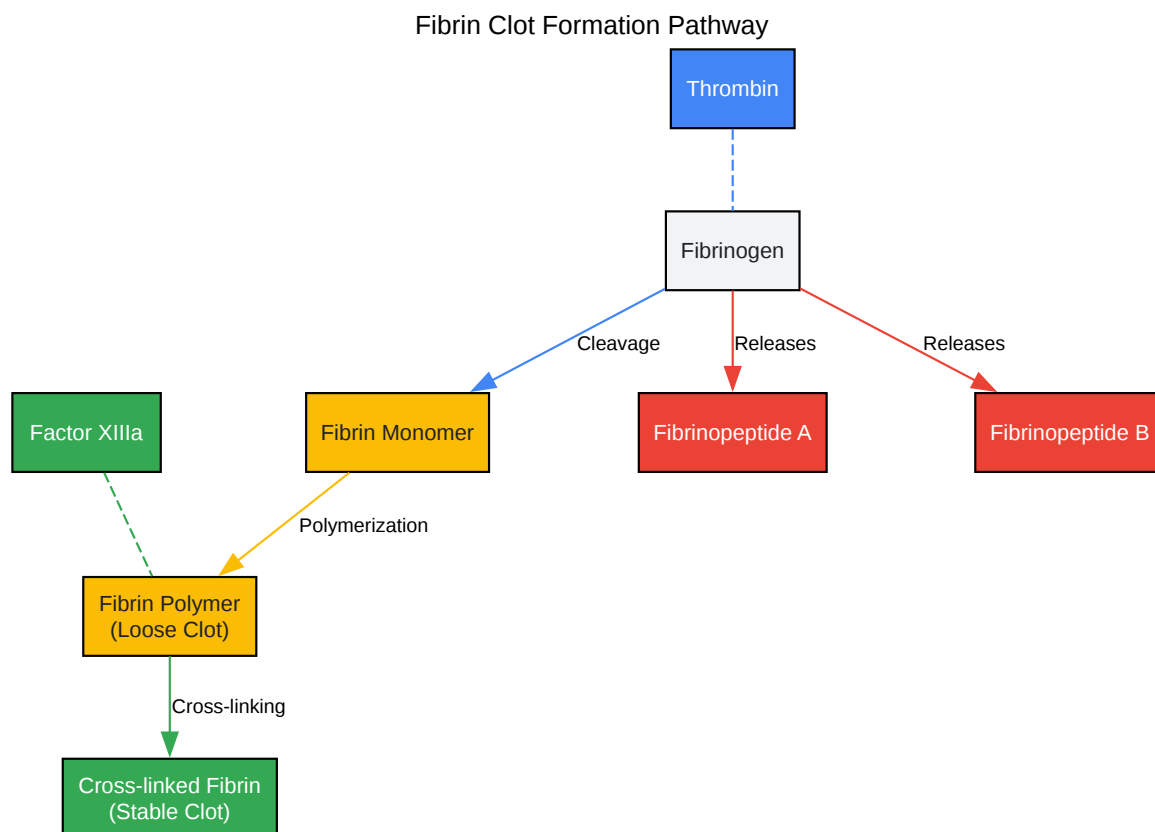
| Parameter | Value | Reference |
|---------------------|--|-----------|
| Molecular Weight | ~1551 g/mol | [6] |
| Amino Acid Sequence | (Glp)-Gly-Val-Asn-Asp-Asn- Glu-Glu-Gly-Phe-Phe-Ser-Ala- Arg-OH | [6] |

Experimental Protocols

Standard Reconstitution Protocol for Fibrinopeptide B Human TFA

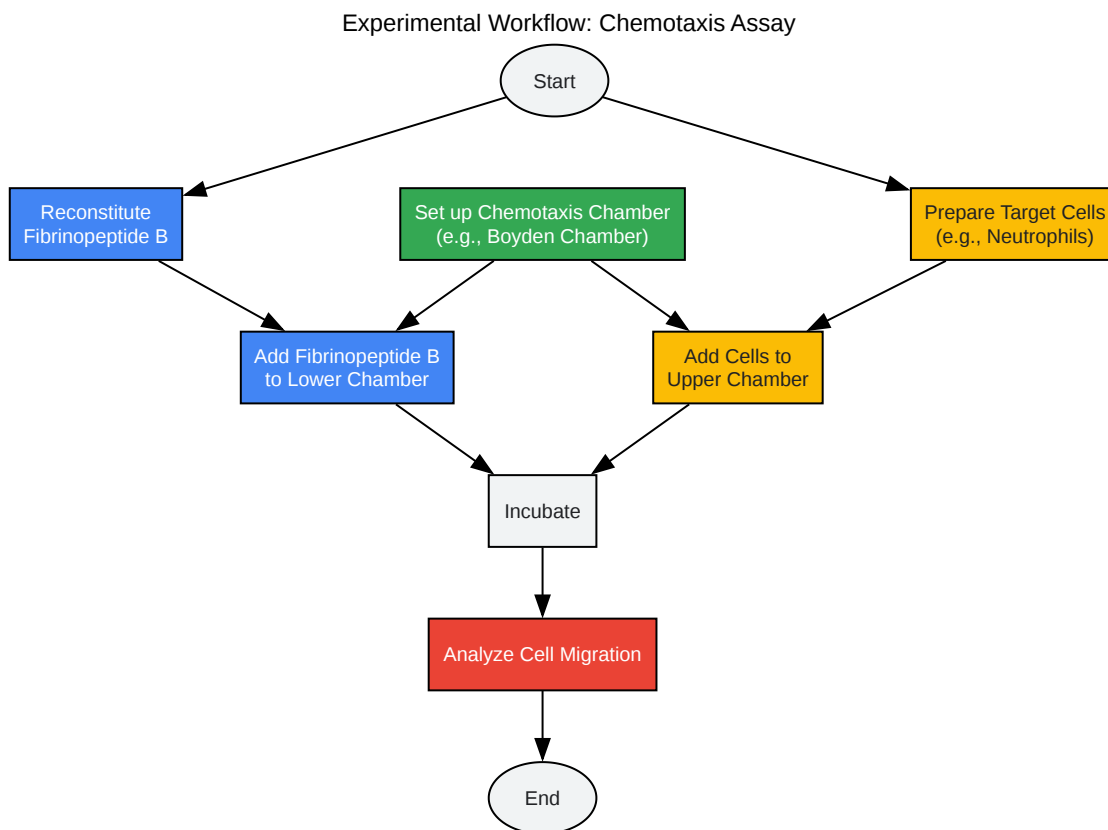
- Pre-treatment: Allow the lyophilized Fibrinopeptide B human TFA vial to equilibrate to room temperature before opening.
- Solvent Addition: Using a sterile pipette tip, add the desired volume of cold, sterile, purified water or other recommended solvent to the vial. For example, to prepare a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.
- Dissolution: Vortex the vial for at least 30 seconds. If the peptide does not fully dissolve, sonicate the vial in a water bath for short intervals (1-2 minutes) until the solution is clear.[1]
- Centrifugation: Briefly centrifuge the vial to ensure all the reconstituted peptide is at the bottom of the tube.
- Storage: For immediate use, keep the solution on ice. For long-term storage, aliquot into single-use tubes and store at -80°C.

Visualizations



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Caption: Pathway of Fibrin Clot Formation.



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Caption: Workflow for a Chemotaxis Assay.

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